

safety and hazards of 4-Methyl-3-nitropyridine hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-3-nitropyridine hydrochloride

Cat. No.: B1590557

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An In-depth Technical Guide to the Safety and Hazards of **4-Methyl-3-nitropyridine Hydrochloride**

Foreword: A Note on Data Extrapolation

The safe handling of any chemical compound is paramount in a research and development setting. This guide is dedicated to providing a comprehensive overview of the safety considerations and potential hazards associated with **4-Methyl-3-nitropyridine hydrochloride**. It is critical for the reader to understand that while this compound is utilized in pharmaceutical and agrochemical synthesis^[1], comprehensive, publicly available safety data sheets (SDS) specific to the hydrochloride salt are limited.

Therefore, this document is constructed upon a foundation of scientific integrity, leveraging extensive data from its free base, 4-Methyl-3-nitropyridine (CAS 5832-44-0), and structurally analogous nitropyridine derivatives. The functional groups—a pyridine ring, a nitro group, and a methyl group—are the primary drivers of the compound's chemical reactivity and toxicological profile. The addition of a hydrochloride salt is anticipated to primarily influence physical properties such as solubility and hygroscopicity, rather than fundamentally altering the core hazards. This guide synthesizes the most reliable available data to provide robust safety protocols and handling recommendations.

Section 1: Chemical Identification and Properties

A precise understanding of a compound's identity and physical characteristics is the first step in a rigorous safety assessment.

Identity

Identifier	4-Methyl-3-nitropyridine (Free Base)	4-Methyl-3-nitropyridine hydrochloride
IUPAC Name	4-methyl-3-nitropyridine[2]	4-methyl-3-nitropyridinium chloride
CAS Number	5832-44-0[2]	856835-53-5[3]
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [2][3]	C ₆ H ₇ ClN ₂ O ₂
Molecular Weight	138.12 g/mol [2][3]	174.59 g/mol
Common Synonyms	3-Nitro-4-picoline	Not commonly available

Physicochemical Properties

The properties of the free base provide a baseline for understanding the hydrochloride salt. The salt form is expected to be a solid with higher water solubility.

Property	4-Methyl-3-nitropyridine (Free Base)	Notes and Inferences for Hydrochloride Salt
Appearance	White to light yellow solid powder or liquid	Expected to be a crystalline solid.
Melting Point	24-28 °C[4]	Expected to have a significantly higher melting/decomposition point.
Boiling Point	238 °C[4]	Likely to decompose upon strong heating rather than boil.
Density	1.228 g/mL at 25 °C[4]	Data not available; expected to be higher than the free base.
Solubility	Data not specified	The hydrochloride salt form significantly enhances water solubility[1].
Flash Point	108.3 °C (226.9 °F) - closed cup	Expected to be non- flammable, but thermal decomposition can release hazardous vapors.
Storage	Store under an inert atmosphere at room temperature[3][4].	Store in a dry, cool, well- ventilated place, protected from moisture due to likely hygroscopicity.

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazards. The classification for **4-Methyl-3-nitropyridine hydrochloride** is inferred from its free base, which is classified as hazardous.

GHS Classification Summary

- Signal Word: Danger[3]

- Hazard Pictograms:
 - Health Hazard
 - Corrosion
 - Exclamation Mark
- GHS Hazard Statements (based on free base):
 - H302: Harmful if swallowed.[[2](#)]
 - H315: Causes skin irritation.[[2](#)]
 - H318: Causes serious eye damage.[[2](#)]
 - H335: May cause respiratory irritation.[[2](#)]
- GHS Precautionary Statements (selected):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[5](#)][[6](#)]
 - P264: Wash skin thoroughly after handling.[[5](#)][[6](#)]
 - P270: Do not eat, drink or smoke when using this product.[[5](#)][[7](#)]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[[5](#)][[6](#)][[7](#)]
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[[7](#)]
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[[5](#)][[6](#)]
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[[3](#)][[5](#)][[6](#)]
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[[5](#)][[6](#)][[7](#)]

- P501: Dispose of contents/container to an approved waste disposal plant.[5][7]

Causality of Hazards

- Oral Toxicity (H302): The acute toxicity is a known characteristic of many nitropyridine compounds.
- Skin Irritation (H315): Similar to other pyridine derivatives, this compound can defat the skin, leading to irritation upon prolonged contact.
- Serious Eye Damage (H318): This is the most severe hazard classification. The compound is anticipated to be corrosive to eye tissue, potentially causing irreversible damage. This necessitates stringent eye protection.
- Respiratory Irritation (H335): Inhalation of the dust or aerosols can irritate the mucous membranes and respiratory tract, a common trait for fine chemical powders.[6][8]

Section 3: Exposure Control and Personal Protective Equipment (PPE)

Controlling exposure is the foundation of safe chemical handling. This involves a combination of engineering controls and appropriate PPE.

Engineering Controls

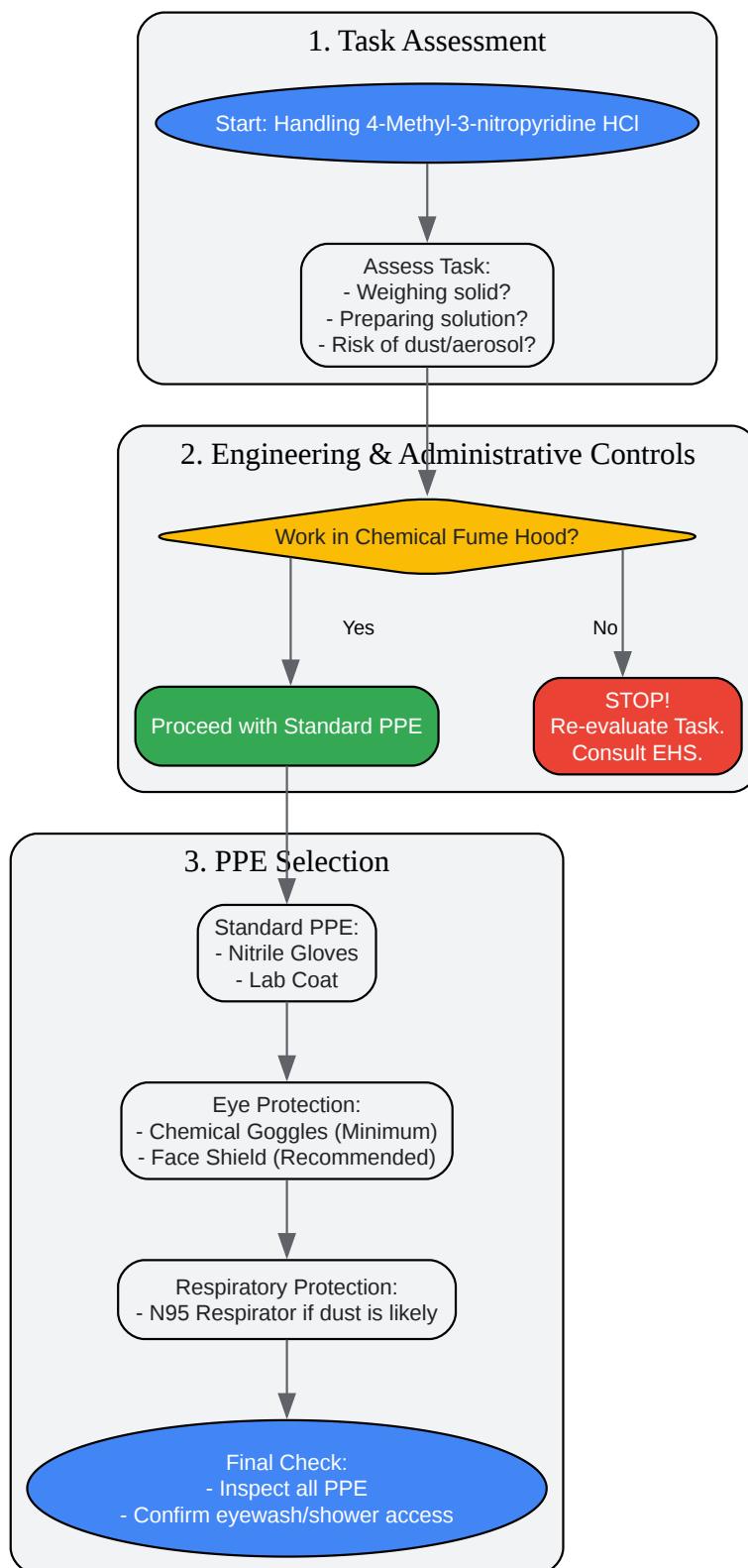
- Ventilation: Always handle **4-Methyl-3-nitropyridine hydrochloride** inside a certified chemical fume hood to minimize inhalation exposure.[7] Ensure the fume hood has adequate airflow and is functioning correctly before beginning work.
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[9][10]

Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is the most critical line of defense.[11]

Protection Type	Specification and Rationale
Eye & Face Protection	Wear tightly fitting chemical safety goggles conforming to EU Standard EN166 or NIOSH (US) standards.[11][12] Given the H318 classification (Causes serious eye damage), a face shield should also be worn over goggles, especially when handling larger quantities or if there is a risk of splashing.[13]
Skin & Body Protection	Wear a flame-retardant, anti-static protective lab coat.[7] Handle with chemical-resistant, impervious gloves (e.g., nitrile rubber).[12] Gloves must be inspected for tears or holes before use and changed frequently, especially after direct contact.[11][12]
Respiratory Protection	For routine handling within a fume hood, respiratory protection is not typically required. If there is a risk of generating significant dust outside of a fume hood, or if exposure limits are exceeded, a NIOSH/MSHA-approved N95 dust mask or a full-face respirator with appropriate cartridges should be used.[11]

Hazard Recognition & PPE Selection Workflow

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Caption: PPE Selection Workflow for 4-Methyl-3-nitropyridine HCl.

Section 4: Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling, storage, and disposal is essential to mitigate risks.

Safe Handling Protocol

- Preparation: Before handling, review this guide and the available Safety Data Sheets for the free base. Ensure all necessary engineering controls and PPE are in place.
- Work Area: Designate a specific area within the fume hood for handling the compound. Avoid clutter.
- Dispensing: As a solid, avoid generating dust. Use spatulas to carefully transfer the material. If making a solution, add the solid slowly to the solvent.
- Hygiene: Do not eat, drink, or smoke in the laboratory.^{[7][14]} Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[6]
- Contamination: Immediately change contaminated clothing.^[7] Decontaminate any surfaces that may have come into contact with the chemical.

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[6][7]}
- Atmosphere: Due to potential sensitivity, storing under an inert atmosphere (e.g., argon or nitrogen) is recommended to maintain product quality.^[10]
- Security: The compound should be stored in a locked cabinet or an area accessible only to authorized personnel.^{[5][7][8]}
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.^{[8][9][15]}

Disposal

- Procedure: All waste material and contaminated items (gloves, wipes, etc.) must be disposed of as hazardous chemical waste.

- Regulations: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.^[5] Do not allow the product to enter drains.^[7] Entrust disposal to a licensed waste disposal company.

Section 5: Emergency Procedures and First Aid

Rapid and correct response to an exposure or spill is critical.

First-Aid Measures

Exposure Route	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[8][16]} Remove contact lenses if present and easy to do. ^{[6][8]} Seek immediate medical attention. This is critical due to the risk of serious eye damage.
Skin Contact	Immediately take off all contaminated clothing. ^[7] Wash the affected area with plenty of soap and water. ^{[6][8][16]} If skin irritation occurs, get medical advice/attention. ^{[5][6][8]}
Inhalation	Move the exposed person to fresh air at once. ^{[8][9][16]} If breathing has stopped or is difficult, provide artificial respiration or oxygen. Keep the person warm and at rest. ^[16] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. ^[14] Rinse mouth thoroughly with water. ^{[5][9]} Call a poison control center or seek immediate medical attention. ^[9]

Accidental Release Measures

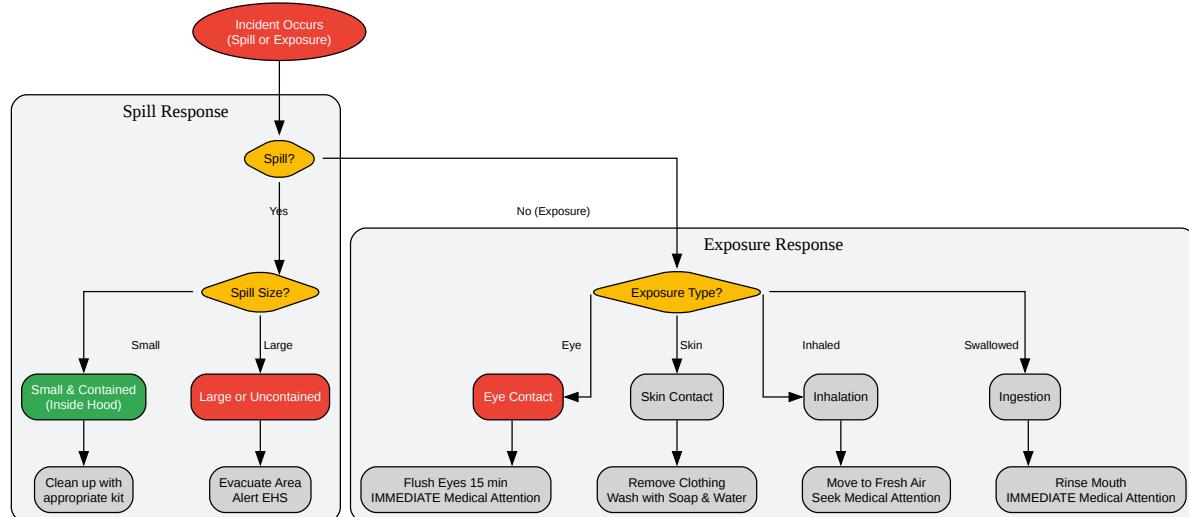
- Small Spill (in a fume hood):
 - Ensure PPE is worn.

- Carefully wipe up the solid with a damp paper towel or absorb liquid spills with an inert material (e.g., vermiculite, sand).
- Place all contaminated materials into a sealed, labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent followed by soap and water.
- Large Spill:
 - Evacuate personnel from the immediate area.[\[6\]](#)
 - Alert laboratory personnel and contact the institutional Environmental Health & Safety (EHS) department.
 - Prevent the spill from entering drains.[\[7\]](#)
 - Do not attempt to clean up a large spill without proper training and equipment.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Hazards from Combustion: Thermal decomposition can lead to the release of irritating and toxic gases, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride gas.[\[8\]](#)[\[15\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[\[5\]](#)[\[7\]](#)[\[17\]](#)

Emergency Response Decision Tree



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Caption: Emergency Response Decision Tree for Spills and Exposures.

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